

# 2-Chlorobutyryl chloride CAS number 7623-11-2

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## Compound of Interest

Compound Name: 2-Chlorobutyryl chloride

Cat. No.: B1583198

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An In-Depth Technical Guide to **2-Chlorobutyryl Chloride** (CAS 7623-11-2)

## Abstract

This technical guide provides a comprehensive overview of **2-Chlorobutyryl chloride** (CAS No. 7623-11-2), a highly reactive and versatile chemical intermediate. Intended for researchers, scientists, and professionals in drug development, this document delves into the compound's physicochemical properties, synthesis methodologies, core reactivity, and significant applications in the pharmaceutical and agrochemical industries. Furthermore, it outlines detailed protocols for its use in synthetic transformations and provides critical guidelines for safe handling, storage, and disposal. The information is grounded in authoritative sources to ensure scientific integrity and practical utility.

## Introduction and Chemical Identity

**2-Chlorobutyryl chloride**, with the IUPAC name 2-chlorobutanoyl chloride, is a bifunctional organic compound featuring both an acyl chloride and an alkyl chloride functional group.<sup>[1]</sup> This dual reactivity makes it a valuable building block in organic synthesis. The acyl chloride group is a potent electrophile for acylation reactions, while the chlorine atom at the alpha-position provides a site for nucleophilic substitution.<sup>[2][3]</sup> Its molecular formula is C<sub>4</sub>H<sub>6</sub>Cl<sub>2</sub>O.<sup>[2]</sup> This unique structural arrangement dictates its chemical behavior and establishes its role as a key starting material for introducing the 2-chlorobutyryl moiety into more complex molecular architectures, particularly in the synthesis of active pharmaceutical ingredients (APIs) and other fine chemicals.<sup>[4]</sup>

# Physicochemical and Spectroscopic Properties

**2-Chlorobutyl chloride** is a colorless to pale yellow liquid characterized by a pungent, irritating odor.<sup>[2]</sup> Its physical properties are significantly influenced by the presence of two chlorine atoms, which increase its molecular weight and density compared to its non-halogenated analogue, butyryl chloride.<sup>[2]</sup> It is classified as a moderately volatile liquid under ambient conditions.<sup>[2]</sup> Due to its extreme moisture sensitivity, it does not have a measurable aqueous solubility; instead, it undergoes rapid hydrolysis.<sup>[2][5]</sup>

Table 1: Physicochemical Properties of **2-Chlorobutyl Chloride**

Property	Value	Source(s)
CAS Number	7623-11-2	[1][2]
Molecular Formula	C <sub>4</sub> H <sub>6</sub> Cl <sub>2</sub> O	[2][6]
Molecular Weight	140.99 g/mol	[2][7]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	138-140 °C (at 760 mmHg)	[2][4]
Density	1.236 g/cm <sup>3</sup> (at 20 °C)	[2]
Refractive Index	1.4510 (at 20 °C)	[2]
LogP (Octanol/Water)	1.769	[2]
Solubility	Reacts with water; soluble in many organic solvents	[2][3]

Spectroscopic analysis is crucial for identity confirmation and purity assessment. Proton Nuclear Magnetic Resonance (<sup>1</sup>H NMR) spectra provide characteristic chemical shifts for the protons on the butyryl chain.<sup>[2]</sup> Infrared (IR) spectroscopy is distinguished by a very strong absorption peak characteristic of the C=O stretch in an acyl chloride, typically found around 1800 cm<sup>-1</sup>. Additional peaks corresponding to C-Cl bond vibrations can be observed in the fingerprint region (approximately 580-780 cm<sup>-1</sup>).<sup>[8]</sup> Mass spectrometry data is also available for this compound through resources like the NIST WebBook.<sup>[1]</sup>

## Synthesis and Manufacturing

The synthesis of **2-chlorobutryl chloride** can be approached through several routes, with the choice often depending on the scale and available precursors.

### Laboratory-Scale Synthesis from 2-Chlorobutanoic Acid

A common and direct laboratory method involves the conversion of 2-chlorobutanoic acid to its corresponding acyl chloride.<sup>[2]</sup> This transformation is typically achieved using standard chlorinating agents such as thionyl chloride ( $\text{SOCl}_2$ ) or phosphorus pentachloride ( $\text{PCl}_5$ ).<sup>[9][10]</sup>

The reaction with thionyl chloride is often preferred because the byproducts, sulfur dioxide ( $\text{SO}_2$ ) and hydrogen chloride (HCl), are gaseous, which simplifies the purification of the final product.<sup>[11]</sup> The mechanism involves the nucleophilic attack of the carboxylic acid's hydroxyl group on the sulfur atom of  $\text{SOCl}_2$ , forming an acyl chlorosulfite intermediate.<sup>[12]</sup> This intermediate is highly reactive because the chlorosulfite group is an excellent leaving group. A subsequent nucleophilic attack by a chloride ion on the carbonyl carbon leads to the formation of the acyl chloride and the release of  $\text{SO}_2$  and HCl.<sup>[9][11]</sup>



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Caption: General two-step synthesis from n-butyric acid.

The precursor, 2-chlorobutanoic acid, can be prepared via the chlorination of n-butyric acid using chlorine gas in the presence of a catalyst like phosphorus or iodine.<sup>[13][14]</sup>

### Industrial Manufacturing

On an industrial scale, the synthesis often relies on the chlorination of gamma-butyrolactone (GBL) using thionyl chloride.<sup>[2]</sup> This method is favored for its high yield, operational simplicity, and cost-effectiveness for large-scale production.<sup>[2]</sup> The reaction proceeds through a nucleophilic acyl substitution mechanism where the GBL ring is opened and chlorinated to form the desired product.

# Chemical Reactivity and Mechanistic Pathways

The reactivity of **2-chlorobutyryl chloride** is dominated by the electrophilic nature of the carbonyl carbon, a characteristic feature of all acyl chlorides.[15] It readily undergoes nucleophilic acyl substitution reactions with a wide range of nucleophiles.

## Core Reactions:

- Hydrolysis: It reacts rapidly, often violently, with water to form 2-chlorobutanoic acid and corrosive hydrochloric acid gas.[2] This extreme moisture sensitivity necessitates handling under anhydrous conditions.
- Alcoholysis: In the presence of an alcohol (ROH), it forms the corresponding 2-chlorobutyrate ester and HCl.[2]
- Aminolysis: Reaction with primary or secondary amines (R<sub>2</sub>NH) yields the corresponding 2-chlorobutyramide and HCl.[2]

The general mechanism for these transformations is a two-step nucleophilic addition-elimination process. The nucleophile first attacks the electrophilic carbonyl carbon, breaking the C=O pi bond and forming a tetrahedral intermediate. In the second step, the carbonyl double bond is reformed by the elimination of the chloride ion, which is an excellent leaving group.

Caption: Nucleophilic acyl substitution mechanism (Nu-H = H<sub>2</sub>O, ROH, R<sub>2</sub>NH).

## Applications in Drug Development and Research

**2-Chlorobutyryl chloride** is a pivotal intermediate in the synthesis of pharmaceuticals and agrochemicals.[4][5] Its utility stems from its ability to efficiently introduce the 2-chlorobutyryl group, which can then be retained or further modified.

- Pharmaceutical Synthesis: It serves as a building block for various APIs.[4] For instance, the related compound 4-chlorobutyryl chloride is used in the synthesis of drugs like Fexofenadine and Levetiracetam.[16][17] By analogy, **2-chlorobutyryl chloride** is used to create specific structural motifs in medicinal chemistry programs. It is a precursor for synthesizing 2-aminobutyric acid, an unnatural amino acid, through reaction with ammonia. [18]

- Agrochemicals: It is employed in the manufacturing of certain pesticides and herbicides.[19]
- Chemical Research: In a laboratory setting, it is used to synthesize novel compounds, including esters, amides, and sulfonic acids, for further study.[2]

## Experimental Protocol: Synthesis of an Ester

This protocol provides a representative procedure for the esterification of an alcohol using **2-chlorobutyryl chloride**. CAUTION: This reaction should be performed in a well-ventilated chemical fume hood by trained personnel wearing appropriate personal protective equipment (PPE).

Objective: To synthesize Ethyl 2-chlorobutanoate.

Materials:

- **2-Chlorobutyryl chloride**
- Anhydrous ethanol
- Anhydrous pyridine or triethylamine (as an HCl scavenger)
- Anhydrous diethyl ether (or other suitable aprotic solvent)
- Round-bottom flask with a magnetic stir bar
- Addition funnel
- Inert gas (Nitrogen or Argon) supply
- Ice bath

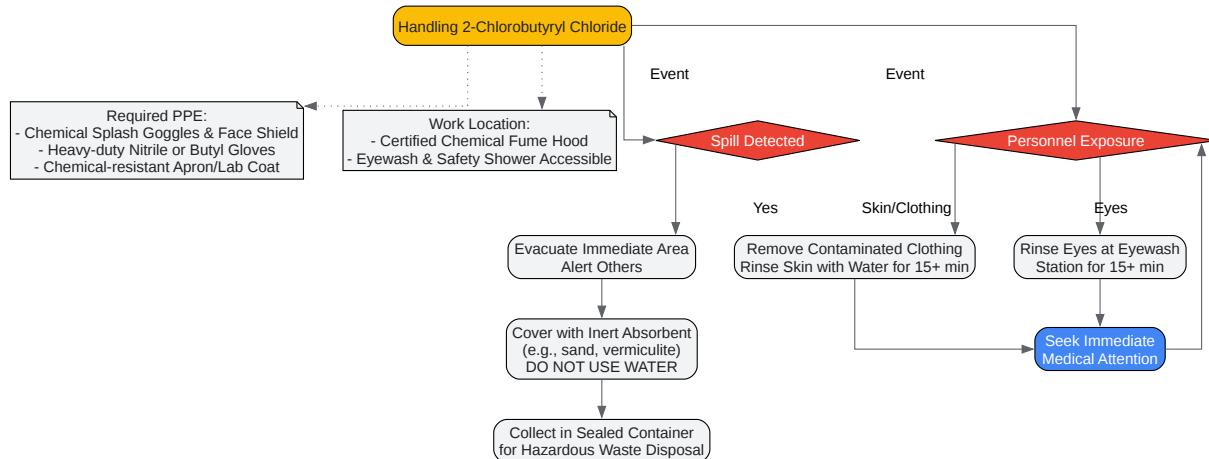
Step-by-Step Methodology:

- Setup: Assemble a dry, two-necked round-bottom flask equipped with a magnetic stir bar, an addition funnel, and an inert gas inlet.

- Reagent Preparation: In the flask, dissolve anhydrous ethanol (1.0 equivalent) and pyridine (1.1 equivalents) in anhydrous diethyl ether under an inert atmosphere.
- Cooling: Cool the flask to 0 °C using an ice bath. This is critical to control the exothermic nature of the reaction.
- Addition of Acyl Chloride: Dissolve **2-chlorobutyryl chloride** (1.05 equivalents) in a minimal amount of anhydrous diethyl ether and place it in the addition funnel.
- Reaction: Add the **2-chlorobutyryl chloride** solution dropwise to the stirring alcohol/pyridine solution over 30-60 minutes, maintaining the temperature at 0 °C. A precipitate of pyridinium hydrochloride will form.
- Completion: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours, or until TLC/GC-MS analysis indicates the consumption of the starting alcohol.
- Workup: Quench the reaction by slowly adding cold water. Transfer the mixture to a separatory funnel.
- Extraction: Separate the layers. Wash the organic layer sequentially with dilute HCl (to remove excess pyridine), saturated sodium bicarbonate solution (to neutralize any remaining acid), and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by vacuum distillation to yield pure Ethyl 2-chlorobutanoate.

## Safety, Handling, and Storage

**2-Chlorobutyryl chloride** is a hazardous chemical that requires strict safety protocols. It is corrosive and causes severe skin burns and eye damage. Inhalation of its vapors can be harmful or fatal and may cause respiratory irritation.[20]

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Caption: Emergency response workflow for spills or exposure.

## Handling Guidelines:

- Always work within a certified chemical fume hood to avoid inhalation of vapors.
- Wear appropriate PPE, including chemical splash goggles, a face shield, heavy-duty chemical-resistant gloves (e.g., butyl rubber), and a lab coat or apron.[21]
- Ensure that an eyewash station and a safety shower are immediately accessible.[21]

- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with atmospheric moisture.[4]
- Avoid contact with water, strong bases, alcohols, and amines, as these can cause violent reactions.

## Storage Requirements:

- Store in a tightly sealed container, preferably the original manufacturer's container, with the cap securely fastened. The container lid should be further sealed with paraffin film for long-term storage.
- Keep in a cool, dry, and well-ventilated area designated for corrosive materials.[22]
- Store locked up and away from incompatible substances.
- The storage area should be protected from moisture and direct sunlight.

## Conclusion

**2-Chlorobutyl chloride** is a cornerstone intermediate in synthetic organic chemistry, offering a powerful tool for the construction of complex molecules. Its value is defined by the high reactivity of its acyl chloride function, which allows for efficient acylation of a broad range of nucleophiles. While its utility is clear, its hazardous nature—particularly its corrosivity and extreme reactivity with water—demands rigorous adherence to safety and handling protocols. For the informed researcher, **2-chlorobutyl chloride** provides a reliable and effective pathway to novel chemical entities in pharmaceutical and materials science.

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